

spirodiclofen foliar application rates for mites

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Compound Focus: Spirodiclofen

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Spirodiclofen Application Overview

Spirodiclofen is a non-systemic, selective acaricide from the tetrone acid family. Its primary mode of action is inhibiting **acetyl-CoA carboxylase (ACCase)**, disrupting lipid biosynthesis in target pests. It is effective against all developmental stages of mites, including eggs [1] [2].

Common Application Information

Feature	Description
Pesticide Type	Acaricide, Insecticide [1]
Mode of Action	Acetyl CoA carboxylase (ACCase) inhibitor; disrupts lipid biosynthesis [1] [2]
Application Method	Primarily foliar spray [1] [3] [4]
Residual Activity	Long-lasting; cited as 40-50 days and over 100 days in orchard settings [5] [6]
Key Feature	Selective toxicity: highly effective against mites but with low toxicity to beneficial insects and predatory mites [4] [6]

Target Pests and Crop Uses

Spirodiclofen is a broad-spectrum acaricide registered for use on a variety of high-value crops [1] [4].

Example Pests Controlled

- **Mites:** Spider mites (e.g., Two-spotted spider mite, *Tetranychus urticae*), Citrus red mite (*Panonychus citri*), European red mite (*Panonychus ulmi*), rust mites [1] [4] [6].
- **Insects:** Pear sucker, Scale insects, Earwigs, Aphids, Whitefly [1] [6].

Example Crop Applications

- **Fruits:** Apples, pears, grapes, peaches, citrus, berries [1] [4].
- **Nuts:** Almonds, walnuts [1] [4].
- **Vegetables:** Tomatoes, cucumbers, peppers [1] [4].
- **Ornamentals** [1] [4].

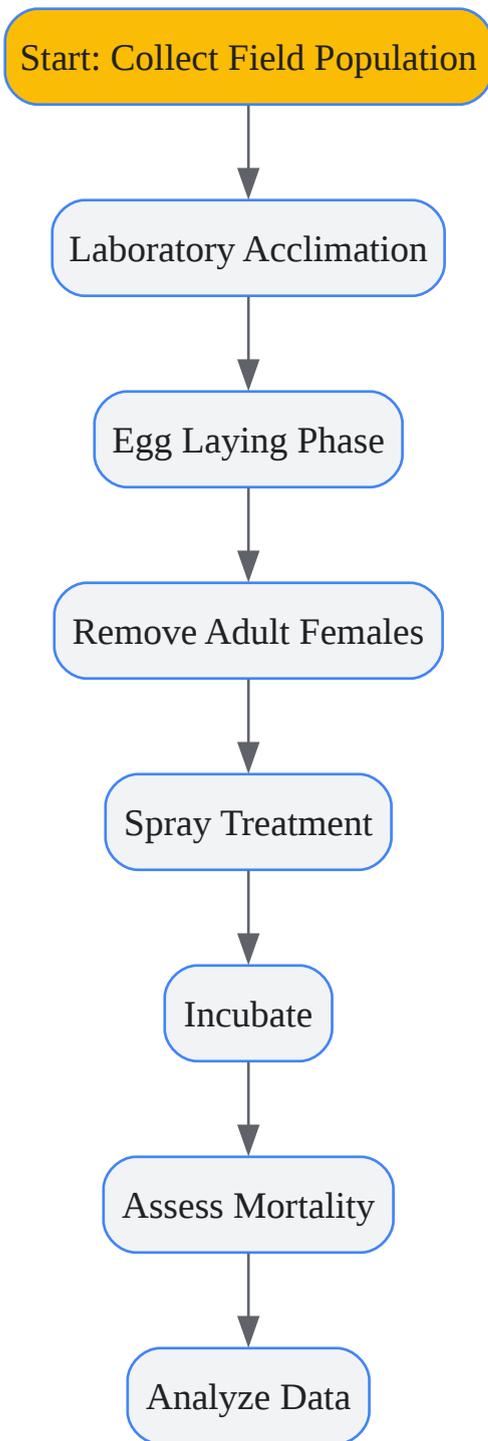
Experimental Protocols for Efficacy & Resistance Monitoring

For researchers, here are detailed methodologies for assessing **spirodiclofen** efficacy and monitoring resistance, as cited in recent literature.

Egg Bioassay for Resistance Monitoring

This protocol is designed to evaluate the resistance level of field-collected mite populations [2].

Workflow: Egg Bioassay for Resistance Monitoring



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Detailed Methodology:

- **Mite Strains:** A susceptible laboratory strain (LS) is used as a reference. A resistant field strain (e.g., DL-SC) is collected from a site with reported control failures [2].

- **Rearing:** Mites are reared on host plants (e.g., citrange for citrus red mites) in controlled conditions (25 ± 1 °C, 70–80% RH, 16:8 h L:D) [2].
- **Bioassay Procedure:**
 - **Egg Laying:** Approximately 30 adult female mites are transferred to a citrus leaf disc (2x2 cm) placed on wet cotton wool. They are allowed to lay eggs for 6-8 hours before being removed [2].
 - **Treatment Application:** Eggs are sprayed with 1 mL of the test solution using a precise sprayer at a pressure of 1.45×10^5 Pa. A series of concentrations are tested, plus a distilled water control. Each concentration and control should have at least three replicates [2].
 - **Incubation & Assessment:** Treated plates are placed in a climatically controlled room (26 ± 0.5 °C, 60% RH, 16:8 h L:D). Mortality is assessed after 11 days, when adults have emerged in the control group. Control mortality should not exceed 10% [2].
- **Data Analysis:** Lethal concentrations (LC_{30} , LC_{50} , etc.) are calculated and compared between field and laboratory strains to determine the resistance ratio [2] [7].

Biochemical Enzyme Activity Assay

This protocol investigates metabolic resistance mechanisms by measuring detoxification enzyme activity [2] [7].

Detailed Methodology:

- **Sample Preparation:** Mite samples are homogenized in appropriate cold buffer solutions (e.g., phosphate buffer) and centrifuged. The resulting supernatant is used as the enzyme source [2] [7].
- **Enzyme Activity Measurement:**
 - **Cytochrome P450 (CYP450):** Activity can be measured using substrates like 7-ethoxycoumarin and quantifying the fluorescent product.
 - **Carboxylesterases (CarEs):** Activity is often assessed using substrates like α -naphthyl acetate or β -naphthyl acetate, and the reaction product is measured colorimetrically.
 - **Glutathione S-transferases (GSTs):** Activity is measured using 1-chloro-2,4-dinitrobenzene (CDNB) as a substrate, monitoring the increase in absorbance.
 - **Antioxidant Enzymes (CAT, SOD, POD):** Activities are measured using specific kits or biochemical assays. For example, Catalase (CAT) activity can be determined by monitoring the decomposition of H_2O_2 [7].
- **Data Analysis:** Enzyme activities from the resistant strain are statistically compared to those from the susceptible strain. Significantly higher activities of P450s and/or CarEs in the resistant strain suggest their involvement in metabolic resistance [2] [7].

Resistance Management and Sublethal Effects

Understanding Resistance Mechanisms:

- **Metabolic Resistance:** Research on *Panonychus citri* has shown that field resistance (712-fold) is primarily metabolic. Overexpression of detoxification genes, particularly the cytochrome P450 gene **CYP385C10**, has been functionally validated via RNAi to contribute significantly to resistance. Enhanced activities of P450s and carboxylesterases (CCEs) are common indicators [2].
- **Target-Site Resistance:** While less common in some field populations, non-synonymous mutations in the ACCase gene can confer resistance. Sequencing the ACCase gene in resistant and susceptible strains is used to investigate this mechanism [2].

Sublethal Effects: Studies exposing *Panonychus citri* to sublethal concentrations (LC_{30}) of **spiroticlofen** have demonstrated significant impacts on life history parameters:

- **Development & Reproduction:** Shortened development duration, fecundity, oviposition days, and lifespan. The net reproductive rate (R_0) and mean generation time (T) also decrease [7].
- **Biochemical Changes:** Increased activities of antioxidant enzymes (CAT, SOD, POD) and carboxylesterase (CarE) have been observed under sublethal stress, indicating adaptive physiological responses [7].

Critical Application Considerations

- **Regulatory Status:** As of the search date, **spiroticlofen** is **not approved** under EC Regulation 1107/2009 in the European Union. Always verify the current registration status in your country before planning research or use [1].
- **Environmental Fate:** It has low solubility in water (0.05 mg/L at 20°C) and a high log P (5.1), indicating high lipophilicity and potential to bind to soil organic matter [1].
- **Resistance Management:** To mitigate resistance, it is recommended to limit applications to **one spray per season** and use **spiroticlofen** in rotation or mixture with acaricides having different modes of action [5] [6].

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